

OPN-IN-1 Compound 11: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *OPN expression inhibitor 1*

Cat. No.: *B10857024*

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Introduction: Targeting Osteopontin in Oncology

Osteopontin (OPN), a secreted phosphoprotein encoded by the SPP1 gene, is a multifaceted cytokine that plays a significant role in a variety of physiological and pathological processes, including immune responses, inflammation, and tissue remodeling.[1][2] In the context of oncology, elevated OPN expression is frequently correlated with tumor progression, metastasis, and poor prognosis in numerous cancers, including breast cancer.[3][4] OPN exerts its pro-tumorigenic effects by interacting with cell surface receptors such as integrins and CD44, thereby activating downstream signaling pathways that promote cell proliferation, migration, invasion, and angiogenesis.[3][5] Given its pivotal role in the tumor microenvironment, the inhibition of OPN expression or function has emerged as a promising therapeutic strategy in cancer research.[6]

This technical guide provides a comprehensive overview of OPN-IN-1 Compound 11, a novel small molecule inhibitor of Osteopontin expression. This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties, biological activity, and potential applications of this compound.

Chemical Structure and Physicochemical Properties of OPN-IN-1 Compound 11

OPN-IN-1 Compound 11 is distinguished as a Dihydroartemisinin (DHA) ether derivative that incorporates a 1,2,3-triazole ring, a structural motif often associated with diverse pharmacological activities.^[7]

Chemical Structure:

Caption: 2D Chemical Structure of OPN-IN-1 Compound 11.

Physicochemical Data Summary:

Property	Value	Source
CAS Number	2257492-95-6	^[3] ^[8]
Molecular Formula	C ₂₅ H ₃₃ N ₃ O ₅	^[9]
Molecular Weight	455.55 g/mol	^[9]
Appearance	White solid	^[9]
SMILES	<chem>C[C@@H]1[C@]2([C@]34(O(=O)C[C@]4(CC2)[H])[H])</chem>	^[9]
Purity	≥99% (HPLC)	^[2]
Solubility	DMSO: 140 mg/mL (307.32 mM)	^[9]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	^[9]

Biological Activity and Mechanism of Action

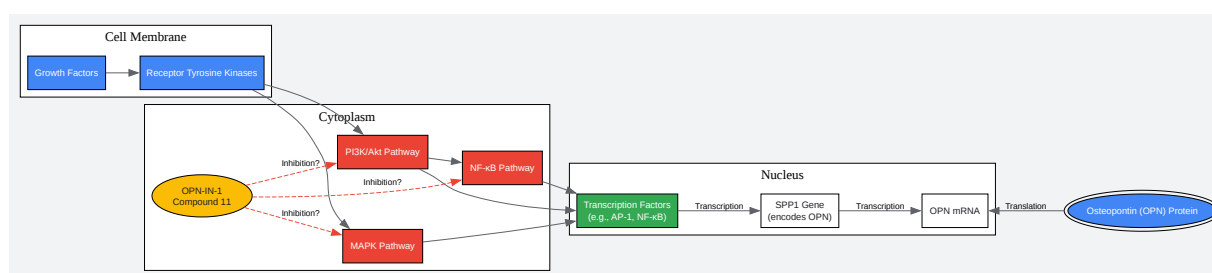
OPN-IN-1 Compound 11 is characterized as a potent inhibitor of Osteopontin (OPN) expression.^[8] Its primary reported biological activity is the significant reduction of OPN protein levels in the human breast cancer cell line, MDA-MB-435.^[1]

In Vitro Efficacy:

- Cell Line: MDA-MB-435 (Human breast cancer)
- Concentration: 50 μ M
- Incubation Time: 24 hours
- Result: Approximately 0.3-fold decrease in OPN expression.[1]

Postulated Mechanism of Action:

While the precise molecular mechanism by which OPN-IN-1 Compound 11 inhibits OPN expression has not been elucidated in publicly available literature, a plausible hypothesis involves the modulation of key transcription factors or signaling pathways known to regulate SPP1 gene expression. OPN expression is known to be regulated by various signaling cascades, including the PI3K/Akt, NF- κ B, and MAPK pathways, which are often constitutively active in cancer cells.



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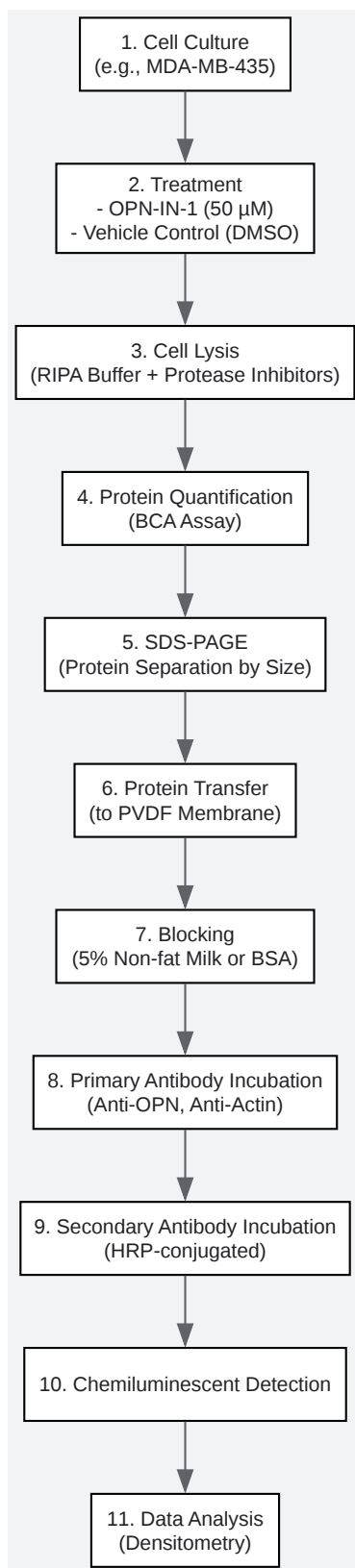
Caption: Postulated Mechanism of OPN-IN-1 Compound 11 Action.

It is conceivable that OPN-IN-1 Compound 11 may interfere with one or more of these upstream signaling pathways, leading to a downstream reduction in the transcription of the SPP1 gene. Further research is required to validate this hypothesis and pinpoint the specific molecular target(s) of the compound.

Experimental Protocols: A Guide for Practical Application

The following protocol outlines a standard Western Blotting procedure to validate the inhibitory effect of OPN-IN-1 Compound 11 on OPN expression in a relevant cancer cell line, such as MDA-MB-435.

Workflow for Western Blot Analysis:



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Caption: Western Blot Workflow for OPN Expression Analysis.

Step-by-Step Protocol:

- Cell Seeding and Treatment:
 - Seed MDA-MB-435 cells in 6-well plates at a density that will result in 70-80% confluency at the time of harvest.
 - Allow cells to adhere overnight.
 - Treat cells with 50 μ M OPN-IN-1 Compound 11 or a corresponding volume of DMSO (vehicle control) for 24 hours.
- Cell Lysis and Protein Extraction:
 - Wash cells twice with ice-cold PBS.
 - Lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Scrape the cells and transfer the lysate to a microcentrifuge tube.
 - Incubate on ice for 30 minutes, vortexing intermittently.
 - Centrifuge at 14,000 rpm for 15 minutes at 4°C.
 - Collect the supernatant containing the total protein lysate.
- Protein Quantification:
 - Determine the protein concentration of each lysate using a BCA protein assay kit according to the manufacturer's instructions.
- SDS-PAGE and Western Blotting:
 - Normalize protein amounts and prepare samples with Laemmli sample buffer.
 - Separate 20-30 μ g of protein per lane on a 10% SDS-polyacrylamide gel.
 - Transfer the separated proteins to a PVDF membrane.

- Block the membrane with 5% non-fat dry milk in TBST for 1 hour at room temperature.
- Incubate the membrane with a primary antibody against OPN (dilution as per manufacturer's recommendation) overnight at 4°C.
- Use an antibody against a housekeeping protein (e.g., β -actin or GAPDH) as a loading control.
- Wash the membrane three times with TBST.
- Incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST.
- Detection and Analysis:
 - Detect the protein bands using an enhanced chemiluminescence (ECL) substrate.
 - Capture the image using a chemiluminescence imaging system.
 - Quantify the band intensities using densitometry software (e.g., ImageJ).
 - Normalize the OPN band intensity to the corresponding loading control band intensity.

Rationale for Experimental Choices:

- MDA-MB-435 Cell Line: This cell line is a well-established model for metastatic breast cancer and is known to express OPN, making it a suitable system to study the effects of OPN inhibitors.
- Western Blotting: This technique allows for the specific detection and semi-quantitative analysis of the OPN protein, providing direct evidence of the inhibitor's effect on protein expression levels.
- Loading Control: The use of a housekeeping protein like β -actin is crucial to ensure equal protein loading across all lanes, allowing for accurate normalization and comparison of OPN expression between treated and control samples.

Conclusion and Future Directions

OPN-IN-1 Compound 11 represents a promising new chemical entity for the targeted inhibition of Osteopontin expression. Its demonstrated in vitro activity in a relevant breast cancer cell line warrants further investigation into its therapeutic potential. Future research should focus on elucidating the precise mechanism of action, including the identification of its direct molecular target(s) and its effects on downstream signaling pathways. Comprehensive in vivo studies are also necessary to evaluate its pharmacokinetic properties, safety profile, and anti-tumor efficacy in preclinical animal models. The insights gained from such studies will be instrumental in advancing OPN-IN-1 Compound 11 towards potential clinical applications in oncology.

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